

Synthesis of N-nitroso-desmethyl-rizatriptan Reference Standard: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-rizatriptan*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of the **N-nitroso-desmethyl-rizatriptan** reference standard, a critical component in the quality control and safety assessment of the migraine medication rizatriptan. The formation of nitrosamine impurities, such as **N-nitroso-desmethyl-rizatriptan**, is a significant concern in pharmaceutical manufacturing due to their potential carcinogenic properties. This document outlines a two-step synthetic pathway, commencing with the preparation of the desmethyl-rizatriptan precursor, followed by its N-nitrosation. Detailed experimental protocols, quantitative data, and process visualizations are presented to aid researchers in the preparation and characterization of this important reference standard.

Introduction

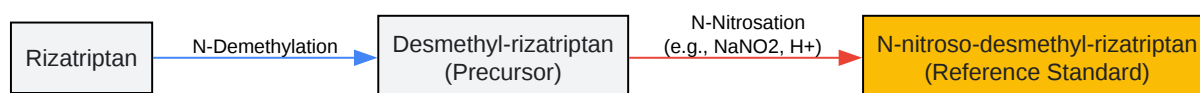
Rizatriptan is a selective 5-hydroxytryptamine_{1B/1D} (5-HT_{1B/1D}) receptor agonist used for the acute treatment of migraine headaches. During the synthesis of the active pharmaceutical ingredient (API) or within the final drug product, impurities can arise. One such class of impurities, nitrosamines, has come under intense regulatory scrutiny. **N-nitroso-desmethyl-**

rizatriptan is a potential process impurity and degradation product of rizatriptan, formed from the nitrosation of its secondary amine precursor, desmethyl-rizatriptan.[1] The availability of a well-characterized reference standard of **N-nitroso-desmethyl-rizatriptan** is essential for the development and validation of analytical methods to detect and quantify this impurity at trace levels in rizatriptan drug substances and products.

Synthetic Pathway Overview

The synthesis of **N-nitroso-desmethyl-rizatriptan** is approached in two primary stages:

- **Synthesis of Desmethyl-rizatriptan:** This precursor is synthesized from rizatriptan. While various N-demethylation methods exist, a common approach involves the use of specific reagents to selectively remove one of the methyl groups from the tertiary amine of rizatriptan.[2]
- **N-Nitrosation of Desmethyl-rizatriptan:** The secondary amine of desmethyl-rizatriptan is then subjected to nitrosation to yield the final product. A widely used and reliable method for this transformation is the reaction with sodium nitrite in an acidic medium.[3]



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Caption: Overall synthetic pathway for **N-nitroso-desmethyl-rizatriptan**.

Experimental Protocols

Step 1: Synthesis of Desmethyl-rizatriptan

A detailed experimental protocol for the synthesis of desmethyl-rizatriptan is described in the scientific literature, specifically in the context of preparing rizatriptan impurities. The following procedure is based on the work of Sarma et al. in Synthetic Communications.[1][4][5]

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve rizatriptan base in a suitable organic solvent.
- **Reagent Addition:** Add the N-demethylating agent to the solution. The choice of reagent and solvent system is critical for achieving selective demethylation.
- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain for a specified period, monitoring the reaction progress by an appropriate chromatographic technique (e.g., TLC or HPLC).
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. Quench the reaction carefully, and perform an extractive work-up to isolate the crude product. The crude desmethyl-rizatriptan is then purified, typically by column chromatography, to yield the desired precursor.

Step 2: N-Nitrosation of Desmethyl-rizatriptan

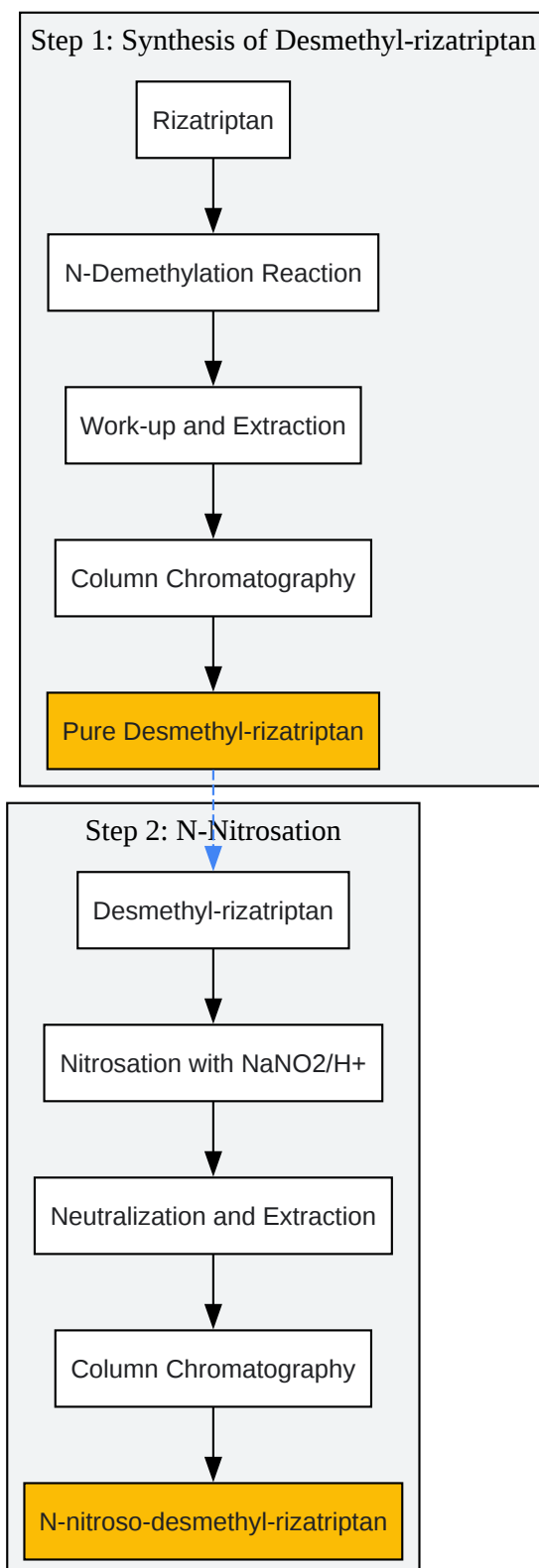
The following protocol for the N-nitrosation of the secondary amine precursor is adapted from a well-established and reliable procedure for the synthesis of N-nitrosoamines.^[3]

Methodology:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, prepare a solution of desmethyl-rizatriptan in a mixture of a suitable organic solvent and aqueous acid (e.g., hydrochloric acid). Cool the mixture to 0-5 °C in an ice bath.
- **Nitrosating Agent Addition:** Prepare a solution of sodium nitrite in water. Add this solution dropwise to the stirred, cooled solution of desmethyl-rizatriptan, ensuring the temperature is maintained below 10 °C.
- **Reaction Monitoring:** Stir the reaction mixture vigorously at a low temperature for a designated time. The progress of the reaction can be monitored by TLC or HPLC until the starting material is consumed.
- **Work-up and Isolation:** Once the reaction is complete, carefully neutralize the mixture. Extract the **N-nitroso-desmethyl-rizatriptan** into an organic solvent (e.g., dichloromethane).

or ethyl acetate). Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.

- Purification: Remove the solvent under reduced pressure to obtain the crude product. Further purification can be achieved by column chromatography on silica gel to yield the pure **N-nitroso-desmethyl-rizatriptan** reference standard.



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Caption: Experimental workflow for the synthesis of **N-nitroso-desmethyl-rizatriptan**.

Data Presentation

The following tables summarize the key chemical and physical properties of the precursor and the final reference standard.

Table 1: Properties of Desmethyl-rizatriptan

Property	Value	Reference
IUPAC Name	N-methyl-2-[5-(1,2,4-triazol-1-ylmethyl)-1H-indol-3-yl]ethanamine	[6]
CAS Number	144034-84-4	[6]
Molecular Formula	C ₁₄ H ₁₇ N ₅	[6][7]
Molecular Weight	255.32 g/mol	[6][7]
Appearance	Not specified in literature	
Purity (Typical)	>95% after purification	Assumed based on standard synthetic procedures
Storage	2-8 °C, protected from light and moisture	General recommendation for secondary amines

Table 2: Properties of **N-nitroso-desmethyl-rizatriptan**

Property	Value	Reference
IUPAC Name	N-(2-(5-((1H-1,2,4-triazol-1-yl)methyl)-1H-indol-3-yl)ethyl)-N-methylnitrous amide	[8]
CAS Number	Not Available	[8][9][10][11][12]
Molecular Formula	C ₁₄ H ₁₆ N ₆ O	[8][9][10][11][12]
Molecular Weight	284.32 g/mol	[10][12]
Appearance	Off-white to Light Yellow Solid	[9][11]
Purity (HPLC)	>90% to 99.73%	[10][11]
Solubility	Soluble in DMSO, Methanol, Acetonitrile	[9][11]
Storage	2-8 °C, protected from light	[10][11]

Characterization Data

The structural confirmation of the synthesized **N-nitroso-desmethyl-rizatriptan** reference standard is crucial. The following analytical techniques are typically employed for its characterization, with expected outcomes based on commercially available reference standard data.[9][10][11][12]

Table 3: Analytical Characterization of **N-nitroso-desmethyl-rizatriptan**

Technique	Expected Results
^1H NMR	The spectrum should be consistent with the proposed structure, showing characteristic signals for the aromatic, triazole, indole, and aliphatic protons. The presence of rotamers due to the N-N bond is expected, which may lead to a mixture of E/Z isomers and consequently, a more complex spectrum. [11]
^{13}C NMR	The spectrum should confirm the number of unique carbon atoms in the molecule and be consistent with the proposed structure. [11]
Mass Spectrometry (MS)	The mass spectrum should show a molecular ion peak (or a protonated molecular ion $[\text{M}+\text{H}]^+$) corresponding to the calculated molecular weight of 284.32 g/mol . [9] [10] [11] [12]
Infrared (IR) Spectroscopy	The IR spectrum should exhibit characteristic absorption bands for the N-H (indole), C-H, C=C (aromatic), and the N=O stretching of the nitroso group. [9] [11] [12]
High-Performance Liquid Chromatography (HPLC)	HPLC analysis should indicate a high degree of purity for the reference standard, typically above 95%. [9] [10] [11] [12]

Conclusion

This technical guide provides a foundational framework for the synthesis and characterization of the **N-nitroso-desmethyl-rizatriptan** reference standard. The two-step synthesis, involving the preparation of the desmethyl-rizatriptan precursor followed by N-nitrosation, is a logical and feasible approach. The provided experimental outlines, combined with the compiled quantitative and qualitative data, offer valuable insights for researchers and drug development professionals engaged in the analysis and control of nitrosamine impurities in rizatriptan. Adherence to rigorous purification and characterization techniques is paramount to ensure the

quality and reliability of the synthesized reference standard for its intended analytical applications.

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